

Application Notes: C.I. Mordant Orange 29 in Histological Staining

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Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B12375719

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This document provides detailed application notes and protocols for the use of **C.I. Mordant Orange 29** in combination with other histological dyes. The focus is on its application within polychromatic staining techniques, particularly trichrome methods, which are essential for the differential visualization of tissue components.

Introduction to C.I. Mordant Orange 29 in Histology

C.I. Mordant Orange 29, also identified as Alizarin Yellow R (C.I. 14030), is an azo dye.^{[1][2][3]} In histological applications, mordant dyes are used in conjunction with a metal salt (a mordant) to form a dye-mordant complex, which then binds to tissue components. This process enhances the specificity and stability of the stain.

While less commonly specified in standard protocols than other orange dyes like Orange G, **C.I. Mordant Orange 29**'s properties as an acid dye make it a suitable candidate for counterstaining cytoplasm, muscle, and erythrocytes in various trichrome staining methods. Trichrome stains are invaluable in pathology and research for their ability to distinguish collagenous connective tissue from cellular elements.

The underlying principle of trichrome staining involves the sequential use of acid dyes with varying molecular weights. A polyacid, such as phosphotungstic acid or phosphomolybdic acid, is used to decolorize collagen, which is then stained by a larger molecular weight dye (typically

blue or green). A smaller molecular weight yellow or orange dye is employed to stain the remaining tissue components like cytoplasm and red blood cells.

Chemical and Physical Properties

A summary of the key properties of **C.I. Mordant Orange 29** is provided in the table below.

Property	Description
Common Name	Mordant Orange 29
Synonyms	Alizarin Yellow R, C.I. 14030
C.I. Number	14030
CAS Number	2243-76-7
Molecular Formula	$C_{13}H_9N_3O_5$
Molecular Weight	287.23 g/mol
Appearance	Rust-colored powder
Class	Azo Dye

Experimental Protocols

The following protocols are adaptations of well-established trichrome staining methods, incorporating **C.I. Mordant Orange 29** as a cytoplasmic and erythrocyte stain.

This is one of the most common trichrome stains used to differentiate collagen from muscle. In this adapted protocol, **C.I. Mordant Orange 29** is used to provide a contrasting orange color to the cytoplasm and erythrocytes.

Principle: This technique utilizes three anionic dyes. A nuclear stain (Weigert's hematoxylin) is followed by a red cytoplasmic stain (Biebrich scarlet-acid fuchsin). A polyacid is then used to remove the red dye from collagen, which is subsequently stained blue or green. **C.I. Mordant Orange 29** is introduced to stain erythrocytes and provide a clearer cytoplasmic counterstain.

Reagents:

- Bouin's Fluid (for secondary fixation)
- Weigert's Iron Hematoxylin (Working Solution)
- Biebrich Scarlet-Acid Fuchsin Solution
- Phosphomolybdic-Phosphotungstic Acid Solution
- **C.I. Mordant Orange 29** Solution (0.5% in 80% ethanol)
- Aniline Blue Solution (2.5% in 2% acetic acid) or Light Green SF Yellowish (2% in 2% acetic acid)
- 1% Acetic Acid Solution

Procedure:

- Deparaffinize sections and hydrate to distilled water.
- For formalin-fixed tissues, mordant in Bouin's fluid for 1 hour at 56°C to improve stain quality.
- Wash in running tap water for 5-10 minutes to remove the yellow color.
- Stain nuclei with Weigert's iron hematoxylin for 10 minutes.
- Wash in running tap water for 10 minutes, then rinse in distilled water.
- Stain in Biebrich Scarlet-Acid Fuchsin solution for 10-15 minutes.
- Rinse in distilled water.
- Differentiate in Phosphomolybdic-Phosphotungstic Acid solution for 10-15 minutes, or until collagen is decolorized.
- Transfer to **C.I. Mordant Orange 29** solution and stain for 5-10 minutes.
- Rinse briefly in distilled water.
- Stain in Aniline Blue or Light Green solution for 5-10 minutes.

- Rinse briefly in distilled water.
- Differentiate in 1% Acetic Acid solution for 2-5 minutes.
- Dehydrate rapidly through graded alcohols, clear in xylene, and mount with a resinous medium.

Expected Staining Results:

Component	Color
Nuclei	Black
Cytoplasm, Muscle, Keratin	Red
Collagen	Blue or Green
Erythrocytes	Orange

This method provides a brilliant and detailed staining of various tissue components. The adaptation involves using **C.I. Mordant Orange 29** in the final staining solution.

Principle: Heidenhain's Azan stain uses Azocarmine G to stain nuclei and some cytoplasmic granules red. After differentiation, a solution containing phosphotungstic acid is used to decolorize the connective tissue, which is then stained with a mixture of Aniline Blue and an orange dye.

Reagents:

- Azocarmine G Solution (0.1% in 1% glacial acetic acid)
- Aniline Alcohol (1% aniline in 90% alcohol)
- Acidic Alcohol (1% glacial acetic acid in absolute alcohol)
- 5% Phosphotungstic Acid Solution
- Aniline Blue-Mordant Orange 29 Solution:

- Aniline Blue: 0.5 g
- **C.I. Mordant Orange 29**: 2.0 g
- Glacial Acetic Acid: 8.0 mL
- Distilled Water: 100.0 mL
- Dissolve dyes in water, then add acetic acid and filter.

Procedure:

- Deparaffinize sections and hydrate to distilled water.
- Stain in Azocarmine G solution at 56-60°C for 30-60 minutes.
- Rinse quickly in distilled water.
- Differentiate in Aniline Alcohol, checking microscopically until nuclei are distinct and cytoplasm is pale red.
- Rinse briefly in Acidic Alcohol to stop differentiation.
- Wash in distilled water.
- Mordant in 5% Phosphotungstic Acid solution for 1-2 hours.
- Rinse briefly in distilled water.
- Stain in the Aniline Blue-Mordant Orange 29 solution for 1-3 hours.
- Rinse briefly in distilled water.
- Dehydrate quickly through graded alcohols, clear in xylene, and mount.

Expected Staining Results:

Component	Color
Nuclei	Bright Red
Muscle	Red to Orange
Collagen and Reticulin	Deep Blue
Erythrocytes	Red-Orange
Glial Fibrils	Reddish

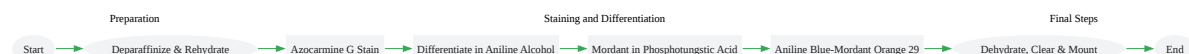
Diagrams and Workflows

The following diagrams illustrate the generalized workflows for the adapted trichrome staining protocols.



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Caption: Workflow for Adapted Masson's Trichrome with **C.I. Mordant Orange 29**.



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Caption: Workflow for Adapted Heidenhain's Azan Stain with **C.I. Mordant Orange 29**.

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